

Application Note: In Vivo Imaging of Anti-inflammatory Agent 70 Distribution

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Compound of Interest

Compound Name: Anti-inflammatory agent 70

Cat. No.: B15611974

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Audience: Researchers, scientists, and drug development professionals.

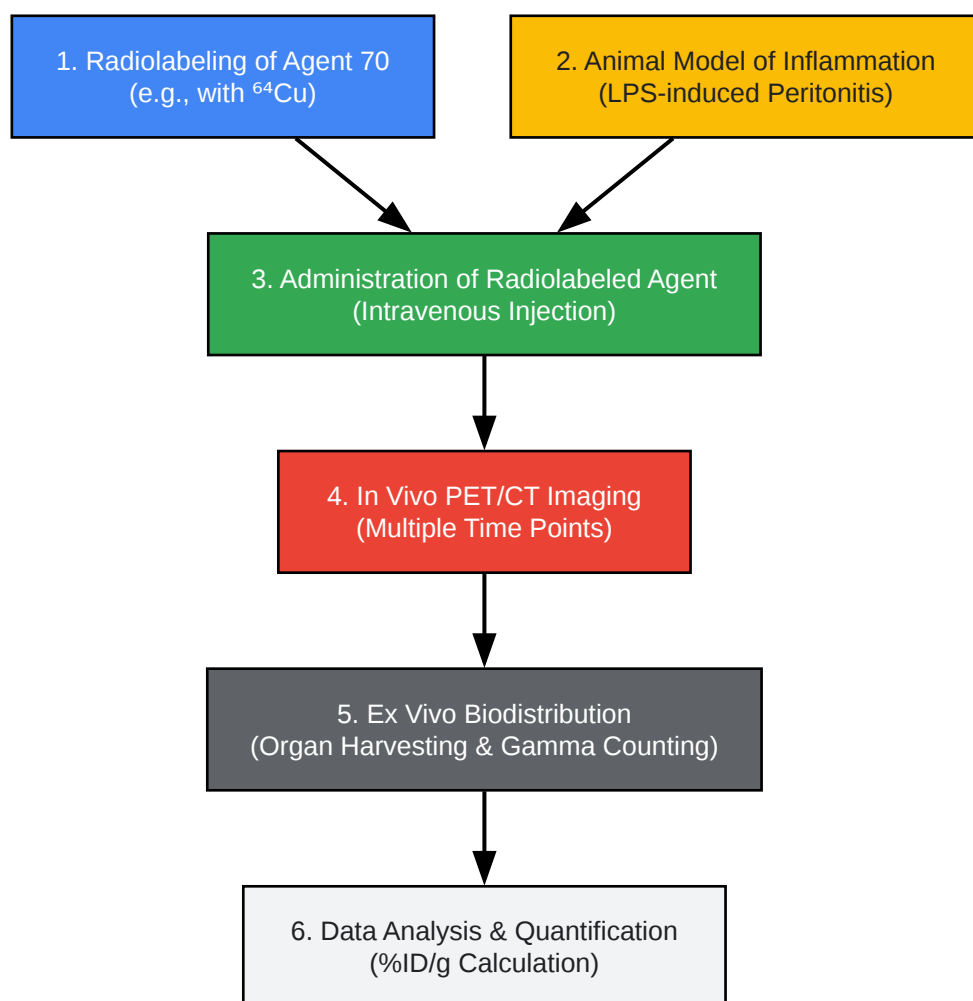
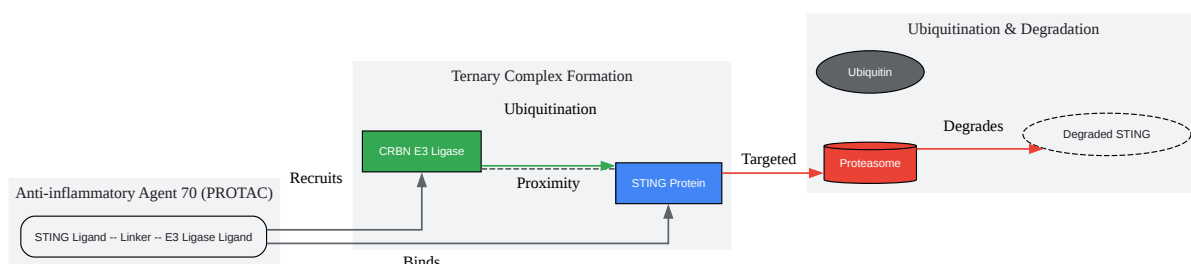
Introduction

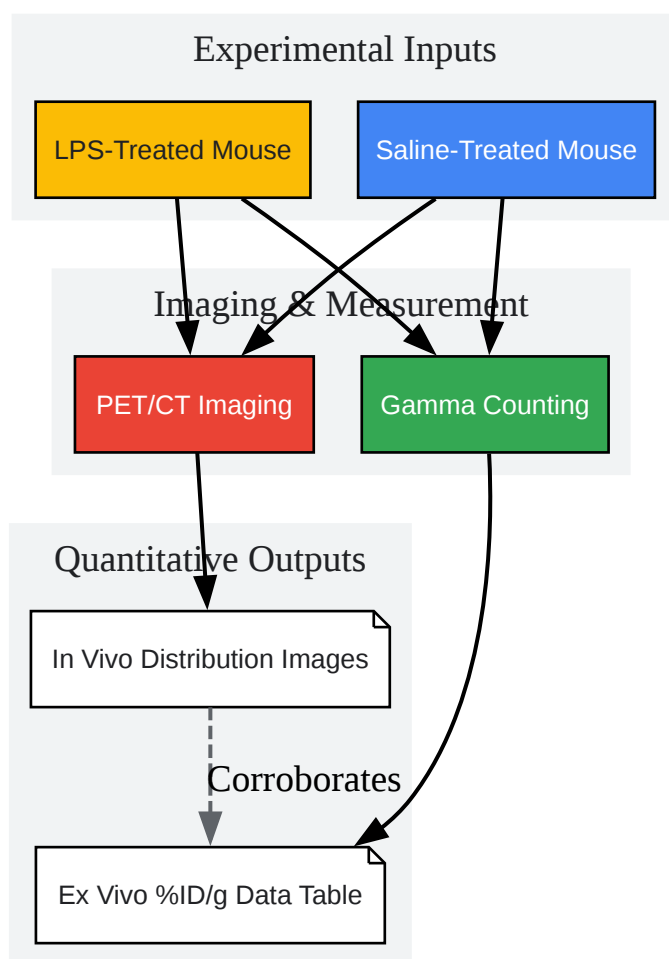
Anti-inflammatory Agent 70 is a Proteolysis Targeting Chimera (PROTAC) designed to degrade the STIMULATOR of INTERFERON GENES (STING) protein, thereby inhibiting its signaling pathway and exerting anti-inflammatory effects[1]. Understanding the biodistribution of this agent is critical for optimizing therapeutic efficacy and minimizing off-target effects. This document provides detailed protocols for labeling, in vivo imaging, and quantitative analysis of **Anti-inflammatory Agent 70** distribution in a murine model of inflammation.

The primary imaging modality detailed is Positron Emission Tomography (PET), a highly sensitive and quantitative technique that allows for real-time, non-invasive monitoring of the agent's fate in a living organism[2][3][4]. This is achieved by labeling Agent 70 with a positron-emitting radionuclide.

Mechanism of Action: STING Protein Degradation

Anti-inflammatory Agent 70 functions as a PROTAC, a heterobifunctional molecule that brings a target protein (STING) into proximity with an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome[1]. This mechanism effectively shuts down the STING-mediated inflammatory signaling cascade.





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